Application Notes and Protocols: Synthesis of Ethyl 2-methylcyclohexanecarboxylate

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Compound of Interest

Compound Name:	*Ethyl 2-methylcyclohexanecarboxylate*
Cat. No.:	*B8740807*

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Abstract

This document provides a detailed protocol for the synthesis of **ethyl 2-methylcyclohexanecarboxylate**, a valuable ester intermediate in organic synthesis. The primary method described is the Fischer esterification of 2-methylcyclohexanecarboxylic acid with ethanol, utilizing a strong acid catalyst. This application note includes a summary of quantitative data, a comprehensive experimental protocol, and a workflow diagram to support researchers in the successful synthesis and purification of the target compound.

Data Presentation

A summary of the key quantitative data for the starting material and the final product is presented in the table below. It should be noted that while the molecular formula and weight for the product are well-defined, specific experimental physical properties and detailed spectroscopic data for **ethyl 2-methylcyclohexanecarboxylate** are not widely reported in the available literature. For comparative purposes, data for the closely related ethyl cyclohexanecarboxylate is included where available.

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Property	2-Methylcyclohexanecarboxylic Acid (Starting Material)	Ethyl 2-methylcyclohexanecarboxylate (Product)	Ethyl cyclohexanecarboxylate (Reference)
Molecular Formula	$C_8H_{14}O_2$	$C_{10}H_{18}O_2$[1][2]	$C_9H_{16}O_2$[3]
Molecular Weight	142.20 g/mol	170.25 g/mol [1][2]	156.22 g/mol [4]
Appearance	Colorless liquid or solid	Colorless liquid (expected)	Liquid[4]
Boiling Point	134-136 °C / 10 mmHg	Not available	82 °C / 12 mmHg[4]
Density	~1.0 g/mL	Not available	0.966-0.978 g/mL at 20 °C[4]
Refractive Index	~1.46	Not available	1.447-1.454[4]

Experimental Protocol: Fischer Esterification

The synthesis of **ethyl 2-methylcyclohexanecarboxylate** is achieved through the acid-catalyzed esterification of 2-methylcyclohexanecarboxylic acid with ethanol. This reaction is an equilibrium process, and to drive it towards the product, an excess of the alcohol is used, and the water produced is removed.[5][6]

Materials:

- 2-Methylcyclohexanecarboxylic acid
- Anhydrous ethanol (absolute)
- Concentrated sulfuric acid (H_2SO_4) or p-toluenesulfonic acid (p-TsOH)
- Diethyl ether
- Saturated aqueous sodium bicarbonate ($NaHCO_3$) solution
- Brine (saturated aqueous NaCl solution)

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- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)

Equipment:

- Round-bottom flask
- Reflux condenser
- Heating mantle with magnetic stirrer
- Separatory funnel
- Beakers and Erlenmeyer flasks
- Rotary evaporator
- Distillation apparatus (optional, for purification)

Procedure:

- Reaction Setup: In a dry round-bottom flask equipped with a magnetic stir bar, dissolve 2-methylcyclohexanecarboxylic acid (1.0 eq) in an excess of anhydrous ethanol (10-20 equivalents).
- Catalyst Addition: While stirring, carefully add a catalytic amount of concentrated sulfuric acid (e.g., 0.1-0.2 equivalents) to the solution.
- Reflux: Attach a reflux condenser and heat the reaction mixture to a gentle reflux using a heating mantle. Maintain the reflux for an extended period, typically 4-18 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC). Due to potential steric hindrance from the methyl group, a longer reaction time may be necessary to achieve a good yield.[7]
- Workup - Quenching and Extraction:
  - After the reaction is complete (as indicated by TLC or after the designated time), allow the mixture to cool to room temperature.

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- Carefully pour the reaction mixture into a separatory funnel containing water.
- Extract the aqueous layer with diethyl ether (3 x volume of the reaction mixture).

- Washing:
  - Combine the organic extracts and wash sequentially with water, saturated sodium bicarbonate solution (to neutralize the acidic catalyst), and finally with brine.
- Drying and Solvent Removal:
  - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
  - Filter off the drying agent and remove the solvent under reduced pressure using a rotary evaporator.
- Purification: The crude **ethyl 2-methylcyclohexanecarboxylate** can be purified by vacuum distillation to yield a colorless liquid.

Mandatory Visualization

The following diagram outlines the experimental workflow for the synthesis of **ethyl 2-methylcyclohexanecarboxylate** via Fischer esterification.

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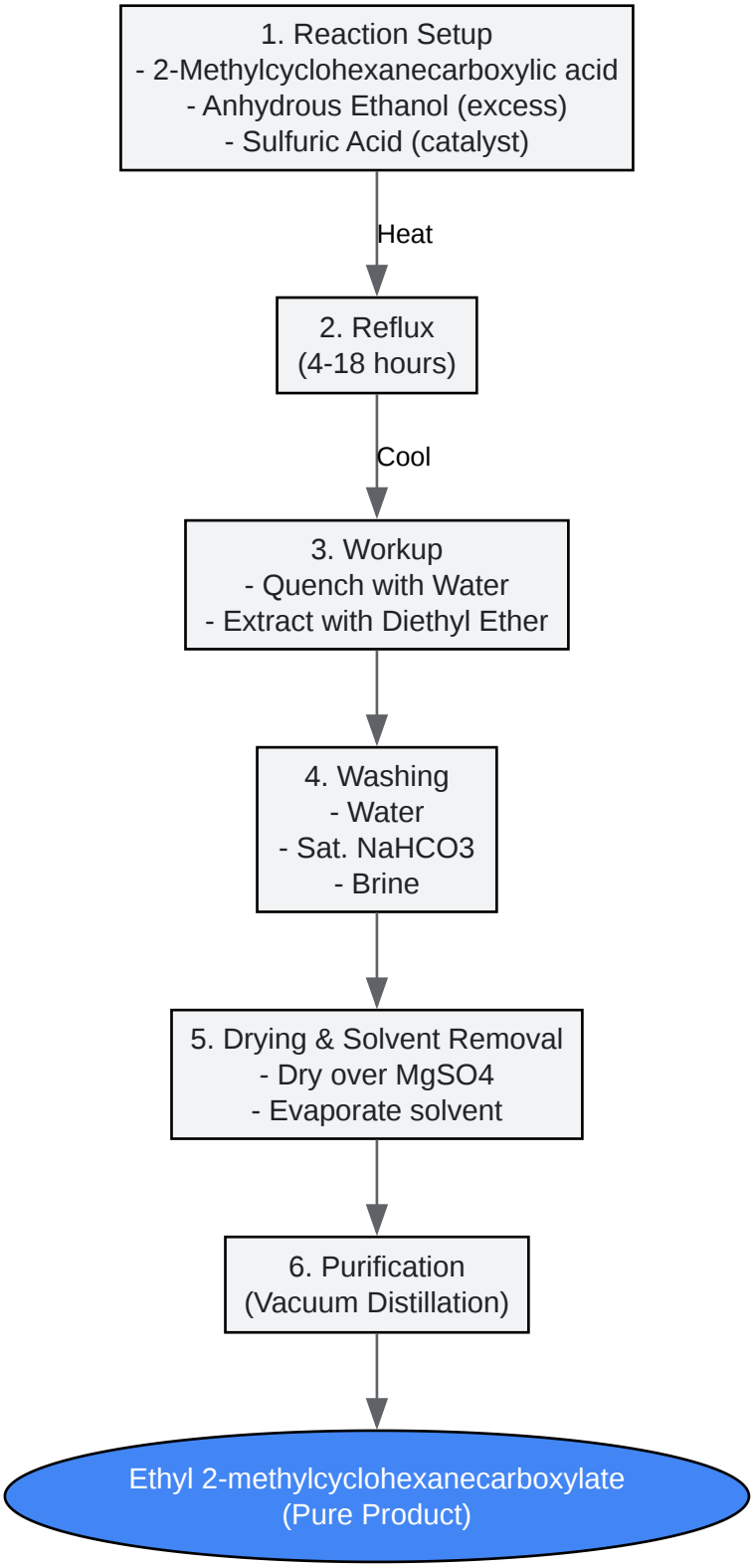

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